

# Technical Guide on the Safety and Handling of Ethyl-piperidin-4-ylmethyl-amine

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## Compound of Interest

Compound Name: Ethyl-piperidin-4-ylmethyl-amine

Cat. No.: B059413

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Disclaimer: This document has been compiled to provide a comprehensive overview of the safety and handling protocols for **Ethyl-piperidin-4-ylmethyl-amine** (CAS No. 1220168-31-9). Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound at the time of writing, the quantitative data presented herein is based on closely related structural analogs, primarily 1-Ethylpiperidine and Ethyl 4-amino-1-piperidinecarboxylate. This guide is intended for use by trained professionals in research and development and should be supplemented with a thorough in-house risk assessment before handling this chemical.

## Hazard Identification and Classification


**Ethyl-piperidin-4-ylmethyl-amine** is anticipated to be a hazardous chemical that requires careful handling. Based on the toxicological and physical data of its structural analogs, it is likely to be classified as a corrosive, flammable, and toxic substance.


## GHS Hazard Summary


The following table summarizes the expected GHS classification for **Ethyl-piperidin-4-ylmethyl-amine**, extrapolated from its analogs.

Hazard Class	Hazard Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled

Pictograms:

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Signal Word: Danger

## Physical and Chemical Properties

The physical and chemical properties of **Ethyl-piperidin-4-ylmethyl-amine** are crucial for its safe handling and storage. The following table provides estimated values based on its structural analogs.

Property	Value
Molecular Formula	C8H18N2
Molecular Weight	142.24 g/mol
Appearance	Expected to be a liquid
Boiling Point	Estimated: 180-220 °C
Flash Point	Estimated: 60-80 °C
Density	Estimated: 0.9 - 1.0 g/cm <sup>3</sup>
Solubility	Expected to be soluble in water and organic solvents

## Toxicological Information

The toxicological profile of **Ethyl-piperidin-4-ylmethyl-amine** is not well-established. The data below is based on the acute toxicity of its structural analogs and should be treated as indicative.

Route of Exposure	Toxicological Endpoint	Value	Species
Oral	LD50	300 - 2000 mg/kg	Rat
Dermal	LD50	1000 - 2000 mg/kg	Rabbit
Inhalation	LC50	Data not available	

## Experimental Protocols and Handling Procedures

### Personal Protective Equipment (PPE)

When handling **Ethyl-piperidin-4-ylmethyl-amine**, the following personal protective equipment is mandatory:

- Eye Protection: Chemical safety goggles and a face shield.

- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene).
- Skin and Body Protection: A chemical-resistant laboratory coat, and in cases of potential splashing, a chemical-resistant apron and boots.
- Respiratory Protection: Work should be conducted in a well-ventilated fume hood. If the concentration of vapors is expected to exceed exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is required.

## Safe Handling and Storage

- Handling:
  - All work with **Ethyl-piperidin-4-ylmethyl-amine** should be performed in a certified chemical fume hood.
  - Avoid direct contact with skin, eyes, and clothing.
  - Avoid inhalation of vapors.
  - Use only non-sparking tools and intrinsically safe equipment.
  - Keep away from heat, sparks, and open flames.
  - Ground and bond containers when transferring material.
- Storage:
  - Store in a tightly closed container in a cool, dry, and well-ventilated area.
  - Keep away from incompatible materials such as strong oxidizing agents and acids.
  - The storage area should be designated for flammable and corrosive liquids.

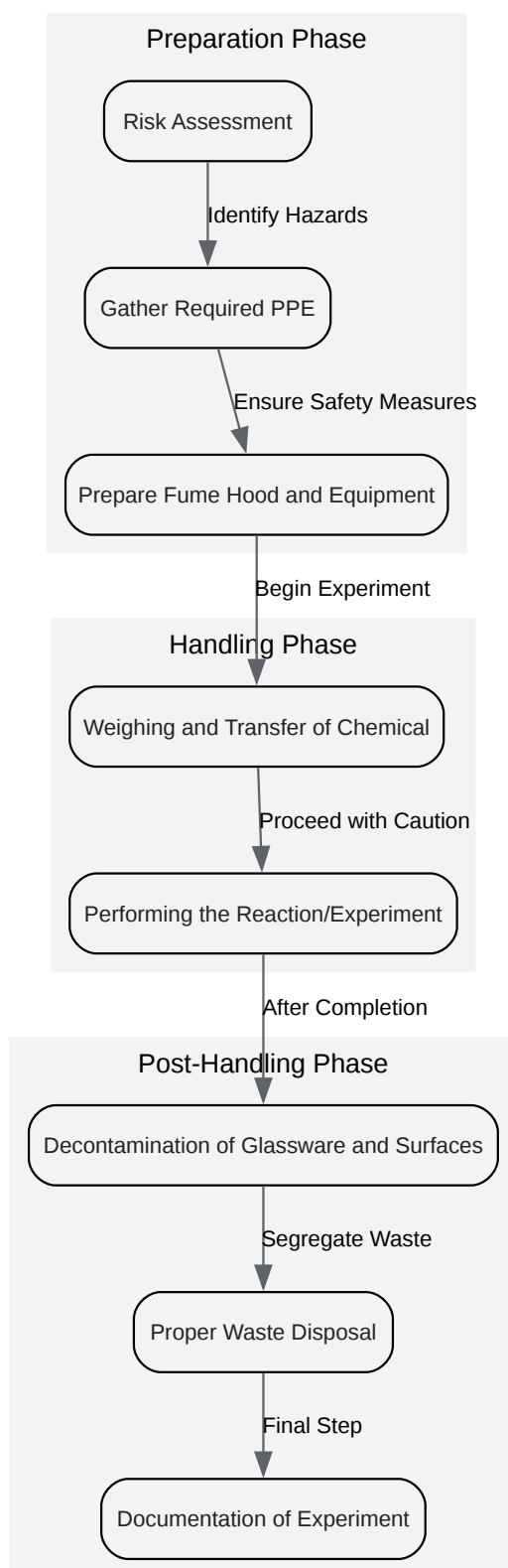
## First Aid Measures

- In case of skin contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- If inhaled: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

## Visualized Experimental Workflow

The following diagram illustrates a standard workflow for handling hazardous chemicals like **Ethyl-piperidin-4-ylmethyl-amine** in a laboratory setting.



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*Standard Laboratory Workflow for Hazardous Chemicals*

This guide provides a foundational understanding of the safety and handling requirements for **Ethyl-piperidin-4-ylmethyl-amine**. It is imperative that all users of this chemical consult additional resources and adhere to their institution's safety protocols.

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